

Spirambrene: A Technical Guide to its Biodegradability and Environmental Fate

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Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Abstract

Spirambrene, a synthetic fragrance ingredient valued for its woody and ambery notes, is utilized in a variety of consumer products. As with many fragrance materials, understanding its environmental persistence and ultimate fate is of critical importance for comprehensive risk assessment and sustainable product development. This technical guide provides a consolidated overview of the available information regarding the biodegradability and environmental characteristics of **Spirambrene** (CAS numbers 121251-68-1 and 121251-67-0), chemically known as 2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][2]dioxane]. Due to the limited publicly available quantitative data for **Spirambrene**, this guide also incorporates information on standardized testing protocols and the environmental fate of structurally related fragrance compounds to provide a broader context for its potential environmental behavior.

Chemical and Physical Properties

A foundational understanding of a substance's physical and chemical properties is essential for predicting its environmental distribution and partitioning. **Spirambrene** is a mixture of diastereoisomers with the molecular formula $C_{15}H_{26}O_2$.^{[3][4]} Key reported properties are summarized in Table 1. The high Log Pow value of 4.9 suggests a tendency for **Spirambrene** to partition into organic matter and potentially bioaccumulate.^[5]

Property	Value	Unit	Reference
Molecular Formula	$C_{15}H_{26}O_2$	^{[3][4]}	
Molecular Weight	238.4	g/mol	^[4]
Log Pow (Octanol-Water Partition Coefficient)	4.9	^[5]	
Vapor Pressure	0.0039	hPa (at 20°C)	^[4]
Water Solubility	Immiscible	^[5]	
Boiling Point	252	°C	^[4]
Appearance	Colorless to pale yellow liquid	^[6]	

Table 1: Physicochemical Properties of **Spirambrene**.

Biodegradability

The biodegradability of a chemical is a key determinant of its environmental persistence. The manufacturer, Givaudan, indicates that the biodegradability of its ingredients is assessed using Organisation for Economic Co-operation and Development (OECD) test guidelines.^[1] These guidelines define categories such as "readily biodegradable" and "inherently biodegradable".^[1] A substance is considered readily biodegradable if it achieves >60% degradation within a 28-day period and passes the 10-day window criterion in specific tests like the OECD 301 series.^[1] A Material Safety Data Sheet (MSDS) for **Spirambrene** states that it is "Expected to be biodegradable".^[3]

However, specific quantitative results from ready or inherent biodegradability tests for **Spirambrene** are not publicly available. In the absence of direct data, the environmental risk assessment of fragrance ingredients often relies on data from structurally similar compounds (read-across). One search result identified methyl dihydrojasmonate (CAS # 24851-98-7) as a suitable read-across analog for certain toxicological endpoints, although specific biodegradability data for this analog was not provided in the search results.^[7]

Experimental Protocol for Ready Biodegradability Testing (OECD 301F)

The OECD 301F Manometric Respirometry Test is a standard method for assessing the ready biodegradability of chemical substances.^[8] The following provides a generalized protocol for this test as it would be applied to a fragrance ingredient like **Spirambrene**.

Objective: To determine the extent and rate of aerobic biodegradation of the test substance by microorganisms by measuring oxygen consumption.

Principle: A known volume of inoculated mineral medium containing the test substance as the sole nominal source of organic carbon is incubated in a closed flask at a constant temperature. The consumption of oxygen is measured over a 28-day period. The amount of oxygen consumed by the microbial population in degrading the test substance, corrected for a blank control, is expressed as a percentage of the theoretical oxygen demand (ThOD).

Materials and Apparatus:

- Test Substance: **Spirambrene**
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Mineral Medium: Prepared according to OECD 301 guidelines, containing essential mineral salts.
- Respirometer: A device capable of measuring oxygen consumption, such as an OxiTop® system.
- Test Flasks: Dark glass bottles to prevent photodegradation.

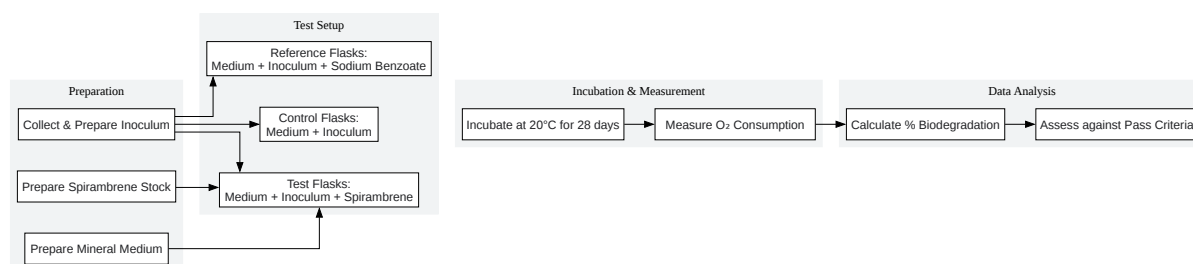
- CO₂ Absorber: Potassium hydroxide solution to absorb the carbon dioxide produced.

Procedure:

- Preparation of Test Solutions: A stock solution of **Spirambrene** is prepared. Due to its low water solubility, a suitable carrier solvent or emulsifying agent may be required, with appropriate controls. The final concentration in the test flasks is typically set to provide a theoretical oxygen demand (ThOD) of 50-100 mg/L.
- Inoculum Preparation: The activated sludge is collected, and the supernatant is used as the inoculum.
- Test Setup: The test flasks are filled with the mineral medium, inoculum, and the test substance. Control flasks (inoculum only) and reference standard flasks (e.g., sodium benzoate) are also prepared. A toxicity control containing both the test substance and the reference standard is included to check for inhibitory effects.
- Incubation: The flasks are sealed in the respirometer and incubated in the dark at a constant temperature (typically $20 \pm 1^\circ\text{C}$) for 28 days with continuous stirring.
- Measurement: The oxygen consumption is monitored and recorded by the respirometer at regular intervals.
- Data Analysis: The percentage of biodegradation is calculated as: $\% \text{ Biodegradation} = (\text{O}_2 \text{ consumed by test substance} - \text{O}_2 \text{ consumed by blank}) / \text{ThOD} * 100$

Pass Criteria for Ready Biodegradability:

- Biodegradation reaches $\geq 60\%$ of the ThOD within the 28-day test period.
- This level of biodegradation is reached within a 10-day window following the start of significant biodegradation (the "10-day window" criterion).



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Figure 1: Workflow for OECD 301F Biodegradability Test.

Environmental Fate

The environmental fate of a substance describes its transport and transformation in various environmental compartments. Key aspects include its partitioning into soil/sediment and water, and its degradation through biotic and abiotic processes.

Partitioning and Mobility

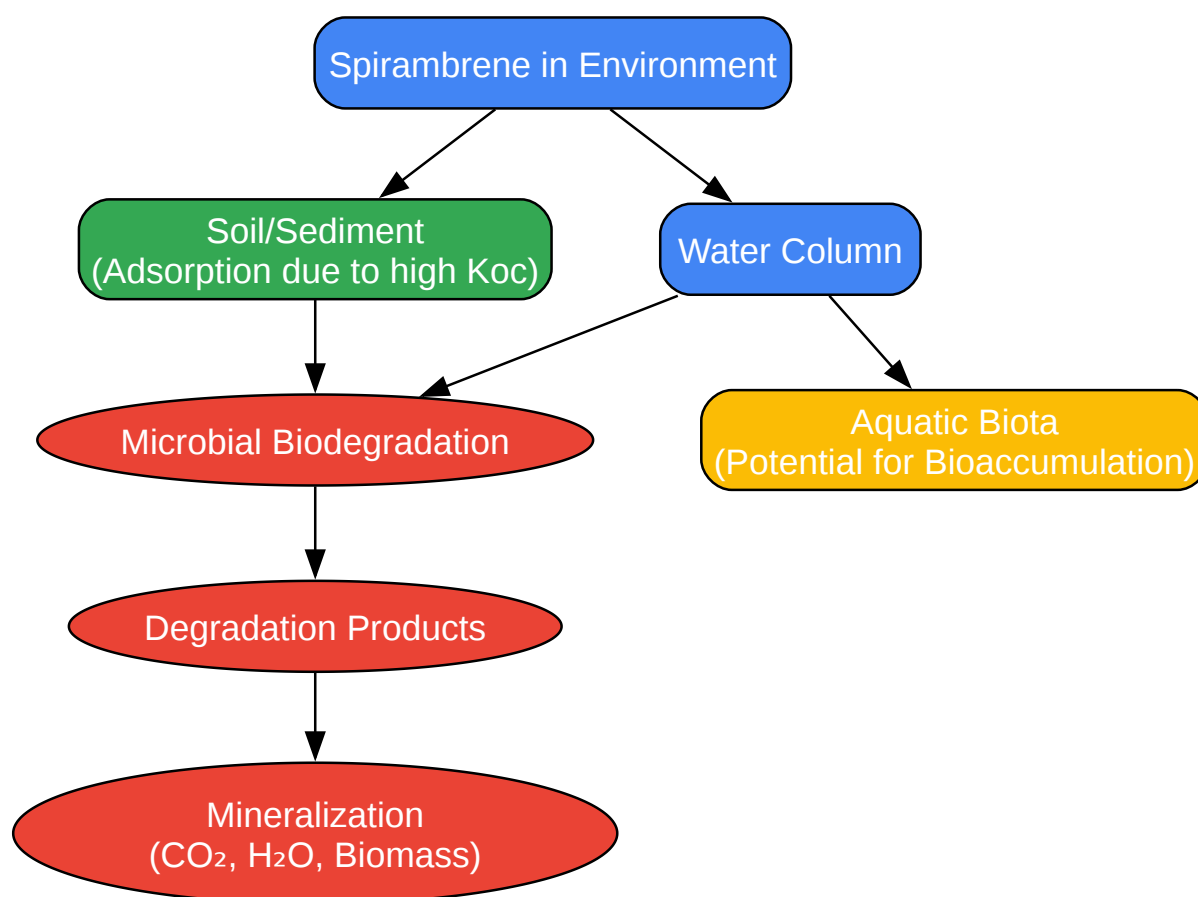
The high Log Pow of **Spirambrene** (4.9) suggests a strong affinity for organic carbon in soil and sediment.^[5] This would lead to a high soil organic carbon-water partitioning coefficient (Koc), indicating low mobility in soil and a tendency to accumulate in sediment if released into aquatic environments. A specific Koc value for **Spirambrene** is not publicly available.

Abiotic Degradation

Information regarding the abiotic degradation of **Spirambrene** through processes such as hydrolysis and photolysis is not available in the public domain. Due to its chemical structure as a cyclic ether, it is expected to be stable to hydrolysis under normal environmental pH conditions. Photodegradation potential would depend on its UV absorption spectrum, which is not reported.

Biotic Degradation Pathway

No specific studies detailing the metabolic pathway of **Spirambrene** degradation by microorganisms have been found. For many complex organic molecules, biodegradation is initiated by enzymatic action, often involving oxidation, which can lead to the opening of ring structures and subsequent mineralization.



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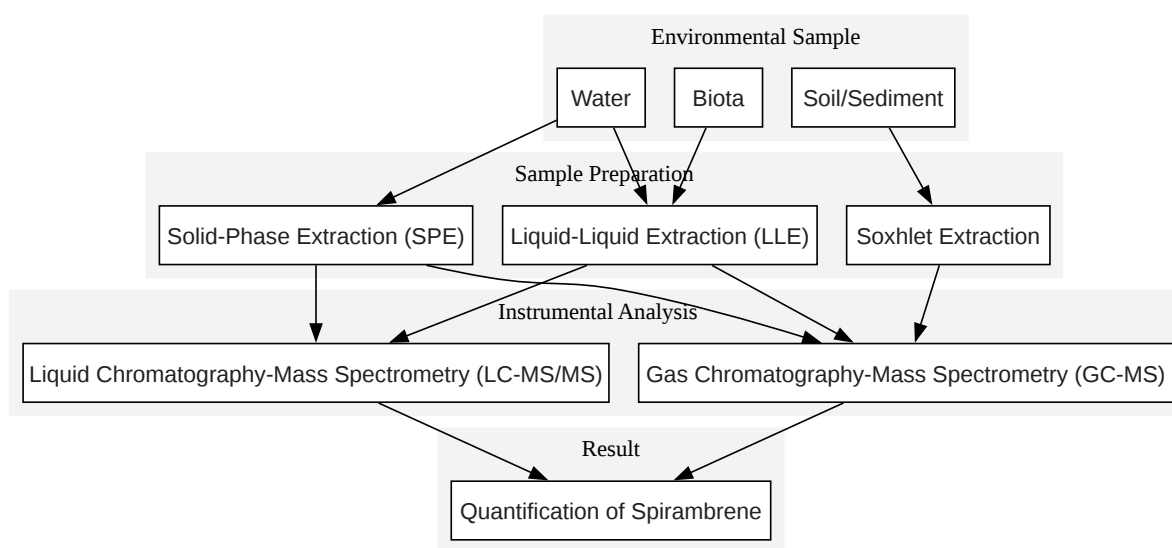
Figure 2: Conceptual Environmental Fate of **Spirambrene**.

Ecotoxicity

Spirambrene is classified as "Toxic to aquatic life with long lasting effects" (H411).[6] This classification indicates that the substance can cause adverse effects to aquatic organisms at low concentrations and that it may persist in the environment. Specific ecotoxicity data, such as the 96-hour LC50 for fish, the 48-hour EC50 for *Daphnia magna*, and the 72-hour IC50 for algae, are not publicly available for **Spirambrene**. However, a registration dossier for a substance with a similar structure provides a 96-hour LC50 for freshwater fish of 0.21 mg/L, which falls into the toxic category.[9] A safety data sheet for **Spirambrene** states that 100% of the mixture consists of components of unknown acute and long-term hazards to the aquatic environment.[5]

Analytical Methods

The detection and quantification of fragrance materials like **Spirambrene** in environmental matrices (water, soil, sediment, biota) typically require sophisticated analytical techniques. Due to its semi-volatile nature and hydrophobicity, methods involving solvent extraction followed by gas chromatography-mass spectrometry (GC-MS) are generally suitable. For water samples, solid-phase extraction (SPE) can be used to concentrate the analyte prior to analysis. High-performance liquid chromatography (HPLC) coupled with mass spectrometry (LC-MS) could also be applicable.



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Figure 3: General Analytical Workflow for **Spirambrene**.

Conclusion and Data Gaps

Spirambrene is a fragrance ingredient with physical and chemical properties that suggest a potential for environmental persistence and bioaccumulation. It is classified as toxic to aquatic life. While the manufacturer indicates that biodegradability is assessed according to OECD guidelines, specific quantitative data on its rate and extent of biodegradation, as well as its environmental half-life, are not publicly available. Furthermore, there is a lack of information on its specific degradation pathways and products. To conduct a comprehensive environmental risk assessment, further research is needed to fill these data gaps, including:

- Quantitative results from a ready biodegradability test (e.g., OECD 301F).

- Data from inherent and simulation biodegradability tests to determine environmental half-lives in relevant compartments.
- Identification of major degradation products.
- Standardized ecotoxicity testing to determine LC50/EC50 values for key aquatic organisms.
- Measurement of the soil sorption coefficient (Koc).

The generation of this data would allow for a more definitive characterization of the environmental profile of **Spirambrene** and inform its sustainable use in consumer products.

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